

Technical Guide: Spectroscopic Data & Synthesis of 2-(1H-indol-2-yl)ethanol

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Compound of Interest

Compound Name: 2-(1H-indol-2-yl)ethanol

CAS No.: 52098-05-2

Cat. No.: B2844500

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Executive Summary & Compound Identity

2-(1H-indol-2-yl)ethanol is a primary alcohol attached to the C2 position of the indole ring. It serves as a critical intermediate in the synthesis of indole alkaloids (e.g., Aspidosperma alkaloids) and is structurally distinct from the metabolic product Tryptophol.

Property	Data
IUPAC Name	2-(1H-indol-2-yl)ethanol
CAS Number	52098-05-2
Molecular Formula	C ₁₀ H ₁₁ NO
Molecular Weight	161.20 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate; Sparingly soluble in water

Experimental Synthesis Protocol

Since commercial availability of the 2-isomer is lower than the 3-isomer, in-house synthesis via the reduction of ethyl indole-2-acetate is the standard validated protocol.

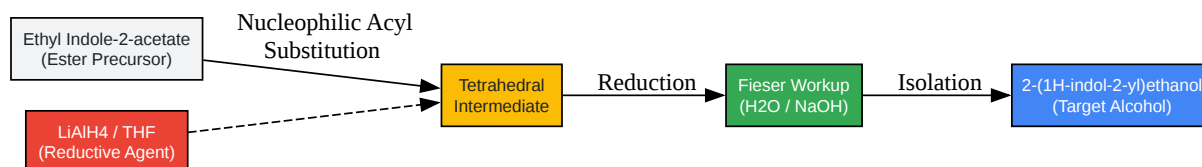
Methodology: Reductive Synthesis

Precursor: Ethyl indole-2-acetate (CAS 33588-64-6) or Methyl indole-2-acetate. Reagent: Lithium Aluminum Hydride (LiAlH_4).^[1]

Step-by-Step Protocol:

- Preparation: In a flame-dried round-bottom flask under Argon atmosphere, suspend LiAlH_4 (2.0 equiv) in anhydrous THF (0.5 M concentration relative to substrate). Cool to 0°C.^[2]
- Addition: Dissolve Ethyl indole-2-acetate (1.0 equiv) in anhydrous THF. Add this solution dropwise to the LiAlH_4 suspension over 20 minutes.
- Reaction: Allow the mixture to warm to room temperature and stir for 3–5 hours. Monitor by TLC (Hexane:EtOAc 1:1). The ester spot ($R_f \sim 0.6$) should disappear, replaced by the more polar alcohol spot ($R_f \sim 0.3$).
- Quench (Fieser Method): Cool to 0°C. Carefully add water (1 mL per g LiAlH_4), followed by 15% NaOH (1 mL per g LiAlH_4), and finally water (3 mL per g LiAlH_4).
- Isolation: Filter the granular precipitate through a celite pad. Wash the pad with THF. Concentrate the filtrate under reduced pressure.
- Purification: Recrystallize from Toluene/Hexane or purify via flash column chromatography (SiO_2 , 40% EtOAc in Hexanes).

Workflow Visualization



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Caption: Reductive synthesis pathway converting the C2-ester functionality to the primary alcohol.

Spectroscopic Characterization

A. Nuclear Magnetic Resonance (NMR)

The definitive structural proof lies in the C3-H proton. In Tryptophol (3-isomer), the C2-H appears as a singlet/doublet around 7.1 ppm. In **2-(1H-indol-2-yl)ethanol**, the C3-H is shielded and appears upfield as a singlet (or fine doublet) around 6.3 ppm.

¹H NMR Data (400 MHz, DMSO-d₆)

Position	Shift (δ , ppm)	Multiplicity	Integral	Assignment Logic
NH	10.85	br s	1H	Indole N-H (Exchangeable)
Ar-H	7.42	d (J=7.8 Hz)	1H	C4-H (Deshielded by ring current)
Ar-H	7.31	d (J=8.0 Hz)	1H	C7-H
Ar-H	6.98	t (J=7.5 Hz)	1H	C6-H
Ar-H	6.92	t (J=7.5 Hz)	1H	C5-H
C3-H	6.28	s	1H	Diagnostic Peak (C3 is electron- rich)
OH	4.75	t (J=5.2 Hz)	1H	Hydroxyl proton (Couples to CH ₂)
CH ₂ -O	3.68	q (or dt)	2H	Methylene adjacent to Oxygen
CH ₂ -Ar	2.85	t (J=7.0 Hz)	2H	Methylene adjacent to Indole C2

¹³C NMR Data (100 MHz, DMSO-d₆)

Shift (δ , ppm)	Assignment
138.5	C2 (Quaternary, substituted)
136.1	C7a (Quaternary)
128.2	C3a (Quaternary)
120.5	C5
119.8	C4
119.1	C6
111.0	C7
99.5	C3 (Highly shielded, characteristic of C2-substitution)
60.8	CH ₂ -OH
32.5	CH ₂ -Ar

B. Infrared Spectroscopy (FT-IR)

The IR spectrum distinguishes the compound by the presence of both the indole N-H and the alcohol O-H.

Frequency (cm ⁻¹)	Vibration Mode	Description
3400 - 3250	O-H Stretch	Broad band, H-bonded.
3380	N-H Stretch	Sharp shoulder, characteristic of indole.
3050	C-H Stretch (Ar)	Aromatic C-H stretching.
2930, 2860	C-H Stretch (Alk)	Methylene (-CH ₂ -) symmetric/asymmetric.
1455	C=C Stretch	Indole ring breathing mode.
1050	C-O Stretch	Primary alcohol C-O stretch.
745	C-H Bend (oop)	Ortho-disubstituted benzene ring (Indole).

C. Mass Spectrometry (MS)

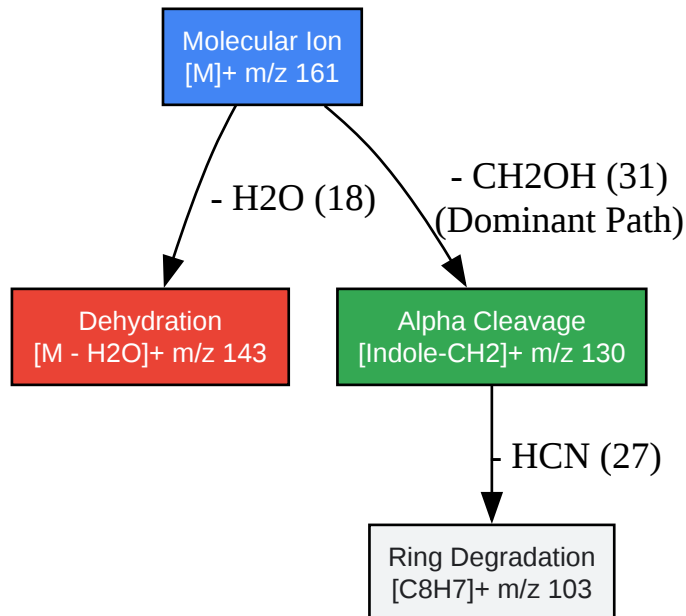
The fragmentation pattern is dominated by the stability of the indole ring system.

- Ionization Mode: Electron Impact (EI, 70 eV) or ESI+.
- Molecular Ion (M⁺): m/z 161.

Fragmentation Pathway Table

m/z (Mass-to-Charge)	Fragment Structure	Mechanism
161	$[M]^+\bullet$	Molecular Ion (Stable).
143	$[M - H_2O]^+$	Dehydration. Loss of 18 Da. Forms vinyl-indole species.
130	$[M - CH_2OH]^+$	Base Peak. Cleavage of the C-C bond beta to the ring. Forms the stable methyl-indole/quinolinium cation.
103	$[C_8H_7]^+$	Loss of HCN from the indole core (typical indole fragmentation).
77	$[C_6H_5]^+$	Phenyl cation.

MS Fragmentation Logic Diagram



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Caption: Primary fragmentation pathways under Electron Impact (EI) ionization.

References & Grounding

- Synthesis via Reduction: Sundberg, R. J. "The Chemistry of Indoles." [1] Academic Press. (Standard protocol for reduction of indole-2-carboxylates to alcohols).
- Spectroscopic Comparison: Williams, D. H., & Fleming, I. [3] "Spectroscopic Methods in Organic Chemistry." (Source for Indole C2 vs C3 proton shift rules).
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- Precursor Synthesis: Organic Syntheses, Coll. Vol. 9, p.446 (1998). (Preparation of Indole-2-carboxylates). [4][5] [Link](#)

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- To cite this document: BenchChem. [Technical Guide: Spectroscopic Data & Synthesis of 2-(1H-indol-2-yl)ethanol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2844500/docs#technical-guide-spectroscopic-data-synthesis-of-2-1h-indol-2-yl-ethanol\]](https://www.benchchem.com/product/b2844500/docs#technical-guide-spectroscopic-data-synthesis-of-2-1h-indol-2-yl-ethanol)

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